

Application Notes and Protocols for In-Cell Target Engagement of CCT367766

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Compound of Interest

Compound Name: CCT367766

Cat. No.: B15541696

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Introduction

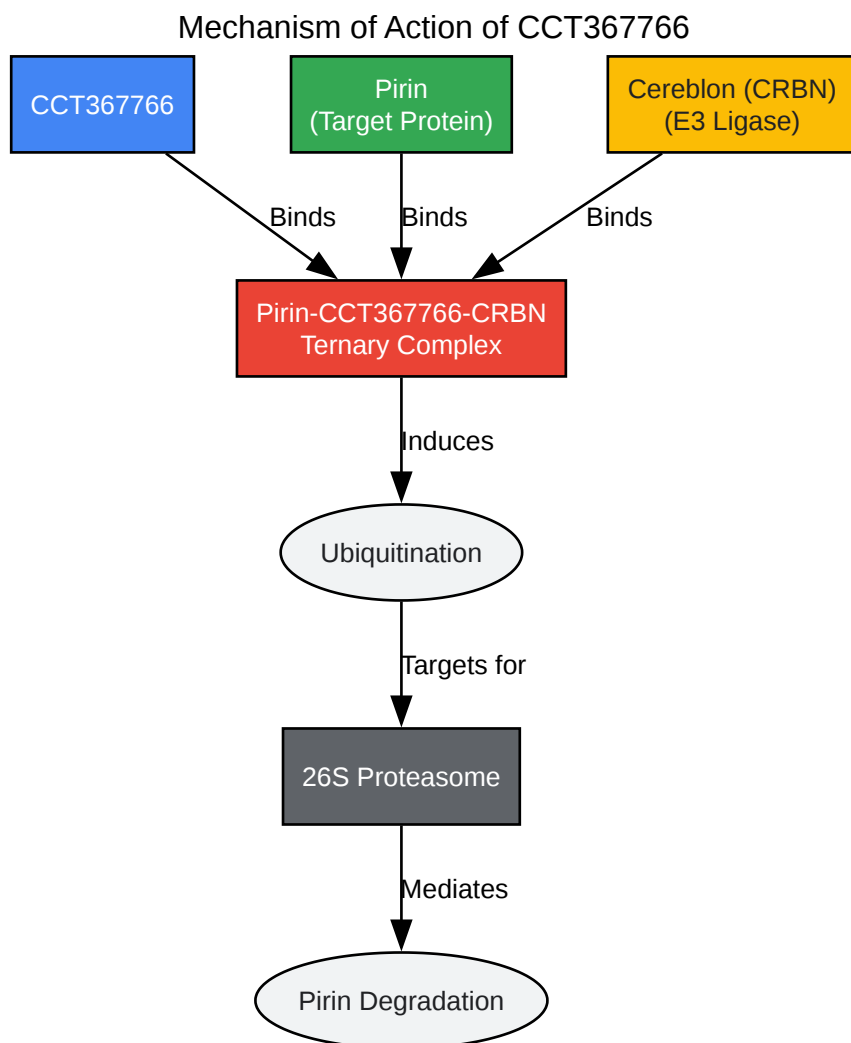
CCT367766 is a potent, third-generation heterobifunctional protein degradation probe, also known as a Proteolysis Targeting Chimera (PROTAC). It is designed to induce the degradation of the putative transcription factor regulator pirin.[1][2] **CCT367766** functions by simultaneously binding to pirin and the E3 ubiquitin ligase Cereblon (CRBN), thereby leading to the ubiquitination and subsequent proteasomal degradation of pirin.[3][4] Demonstrating direct engagement of a compound with its intended intracellular target is a critical step in the development of chemical probes and therapeutics.[1][5] These application notes provide detailed protocols for assays to confirm the in-cell target engagement of **CCT367766**.

The primary and most direct method to measure the target engagement of a degrader like **CCT367766** is to quantify the reduction in the levels of the target protein, pirin, within the cell. Additionally, complementary biophysical and biochemical assays can be employed to confirm target binding and stabilization.

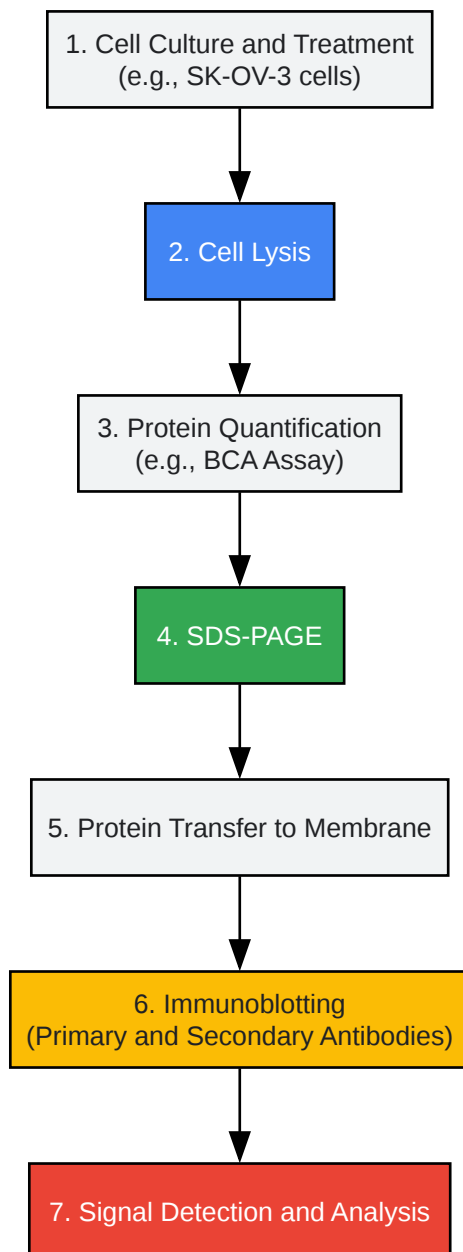
Signaling Pathway and Mechanism of Action

CCT367766 is a heterobifunctional molecule that hijacks the cell's natural ubiquitin-proteasome system to induce the degradation of pirin.[4][6] One end of **CCT367766** binds to the target protein, pirin, while the other end binds to the E3 ubiquitin ligase, Cereblon (CRBN).[3][5] This

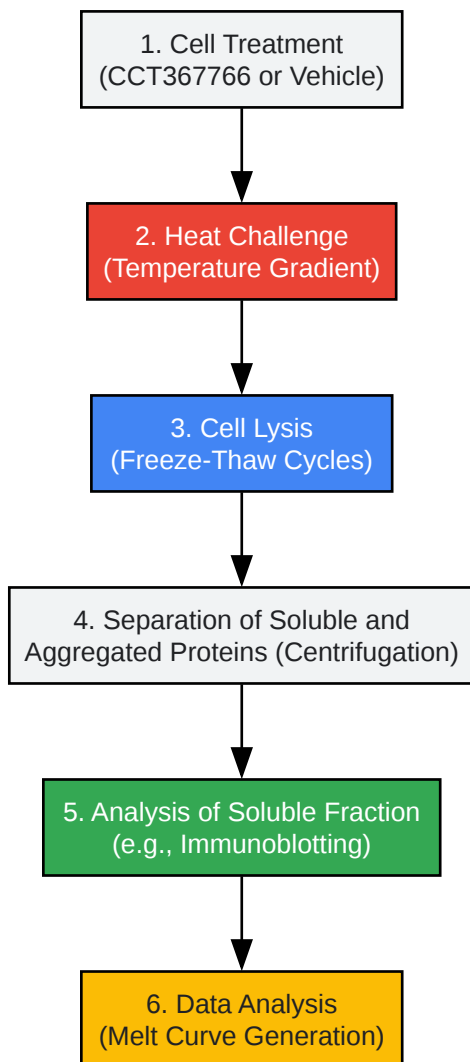
induced proximity facilitates the transfer of ubiquitin from the E2 ubiquitin-conjugating enzyme to pirin, marking it for degradation by the 26S proteasome.[6][7]



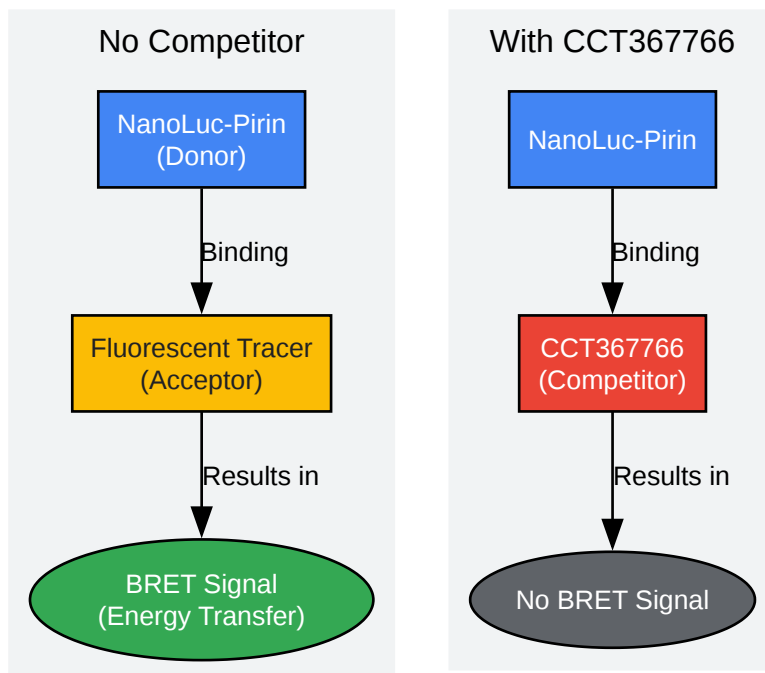
Workflow for Pirin Degradation Assay



CETSA Experimental Workflow



NanoBRET Target Engagement Assay Principle



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